

# Essential Procedures for the Safe Disposal of GSK3839919A

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## Compound of Interest

Compound Name: GSK3839919A

Cat. No.: B12385126

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Disclaimer: A specific Safety Data Sheet (SDS) for **GSK3839919A** was not found. The following guidance is based on general best practices for the handling and disposal of laboratory chemical waste and should be supplemented by a substance-specific risk assessment and adherence to your institution's specific hazardous waste management program.

The proper disposal of laboratory chemicals is paramount for ensuring personnel safety and environmental protection. This guide provides a procedural framework for researchers, scientists, and drug development professionals to manage and dispose of **GSK3839919A** and similar chemical compounds in a safe and compliant manner.

## General Safety and Handling Precautions

Before beginning any work with **GSK3839919A**, it is crucial to adhere to standard laboratory safety protocols. This includes the use of appropriate Personal Protective Equipment (PPE) and having emergency procedures in place.

Personal Protective Equipment (PPE):

- **Eye Protection:** Use safety glasses with side shields or goggles that are tested and approved under government standards such as NIOSH (US) or EN 166 (EU).<sup>[1]</sup>
- **Hand Protection:** Wear compatible, chemical-resistant gloves. Gloves must be inspected before use and removed using the proper technique to avoid skin contact.<sup>[1][2]</sup>

- Body Protection: A lab coat or other protective clothing should be worn.<sup>[2]</sup>
- Respiratory Protection: If working outside a ventilated enclosure or if there is a risk of generating dust or aerosols, use a NIOSH-approved respirator.<sup>[2]</sup>

#### First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration or oxygen.<sup>[1][2]</sup>
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.<sup>[1][2]</sup>
- Eye Contact: Flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.<sup>[1][2]</sup>
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person.<sup>[1][2]</sup> In all cases of exposure, seek medical attention.

## Quantitative Waste Accumulation Limits

Laboratories that generate hazardous waste are designated as Satellite Accumulation Areas (SAAs) and are subject to specific limits on the amount of waste that can be stored.

Waste Type	Maximum Accumulation Volume	Action Required Upon Reaching Limit
Hazardous Waste	55 gallons	EHS must remove the material within 3 days of the limit being reached. <sup>[3]</sup>
Acutely Hazardous Waste (P-list)	1 quart	EHS must remove the material within 3 days of the limit being reached. <sup>[3]</sup>

## Step-by-Step Disposal Protocol for GSK3839919A

The disposal of chemical waste is regulated from its generation to its final treatment or disposal.[3] The following protocol outlines the necessary steps for proper disposal.

#### Step 1: Waste Determination and Classification

- A laboratory chemical is considered waste when it is no longer needed, wanted, or usable.[4][5]
- All waste must be evaluated to determine if it is hazardous. A waste is classified as hazardous if it exhibits characteristics of ignitability, corrosivity, reactivity, or toxicity, or if it is specifically listed by the Environmental Protection Agency (EPA).[3]

#### Step 2: Waste Segregation and Containerization

- Use Appropriate Containers: Collect chemical waste in containers that are compatible with the material they hold and are in good condition, free from leaks or cracks.[5]
- Segregate Incompatible Wastes: Never mix incompatible wastes in the same container to prevent chemical reactions.[4][6] For example, keep acids and bases, or oxidizers and organic materials separate.
- Labeling: Affix a "Hazardous Waste" label to the container as soon as waste is first added.[5][7] The label must include the full chemical name(s) of the contents in English; chemical formulas or abbreviations are not acceptable.[4][5]

#### Step 3: Storage in a Satellite Accumulation Area (SAA)

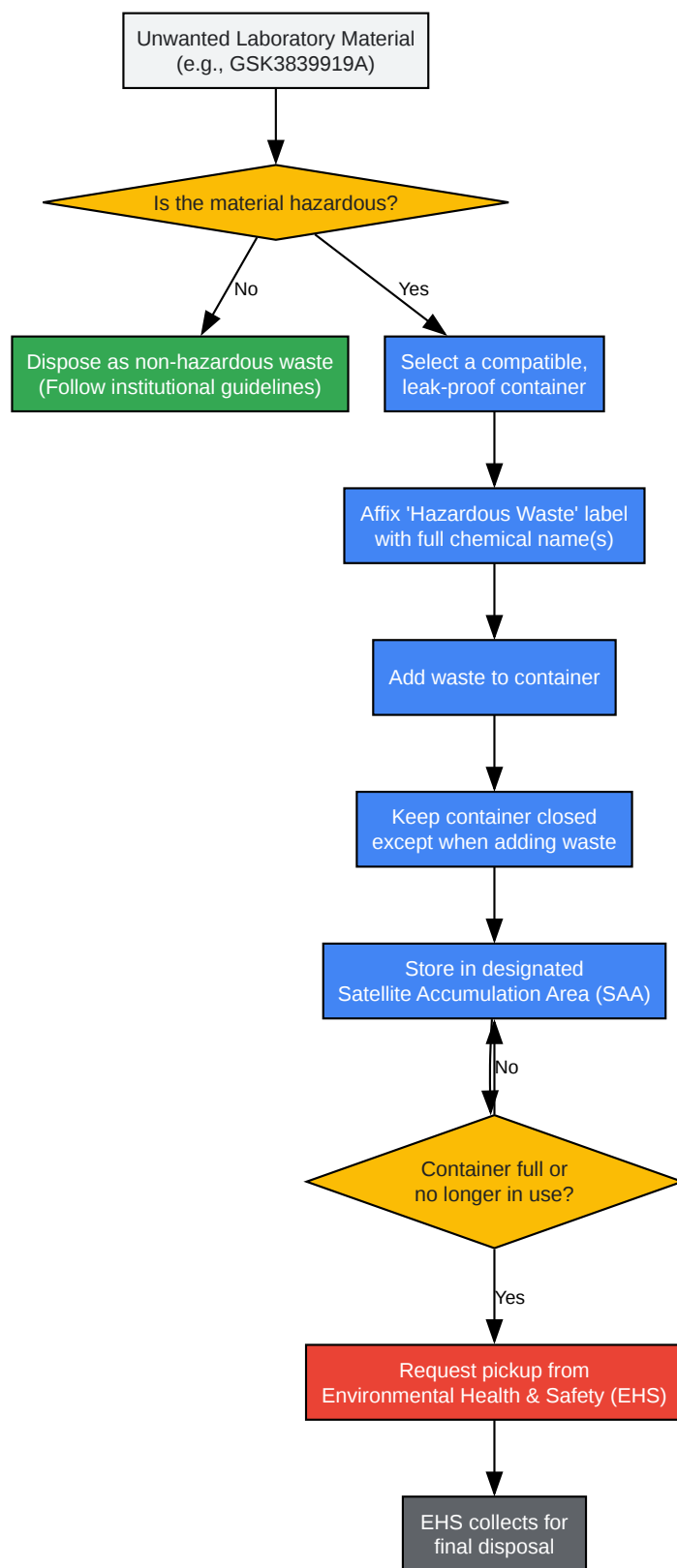
- Store waste containers in a designated SAA within the laboratory.[3]
- Keep waste containers closed at all times, except when adding waste.[3][4] This prevents the release of vapors and protects against spills.[4]
- Ensure the laboratory is locked when unattended to maintain control over the stored materials.[4]

#### Step 4: Arranging for Disposal

- **Submit for Pickup:** Once a waste container is full or is no longer being used, complete and submit a hazardous waste disposal form to your institution's Environmental Health and Safety (EHS) office for pickup.[\[3\]](#)
- **Empty Containers:** Containers that held acutely hazardous materials (P-listed) must be managed as hazardous waste and should not be triple-rinsed.[\[3\]](#) Other empty containers should be triple-rinsed with an appropriate solvent, with the rinsate collected as hazardous waste. After rinsing, the container can often be disposed of as regular trash, but institutional policies should be confirmed.[\[5\]](#)

## Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of unwanted laboratory materials like **GSK3839919A**.



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Caption: Workflow for the disposal of unwanted laboratory chemicals.

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## References

- 1. [mmbio.byu.edu](http://mmbio.byu.edu) [[mmbio.byu.edu](http://mmbio.byu.edu)]
- 2. [cdn.caymanchem.com](http://cdn.caymanchem.com) [[cdn.caymanchem.com](http://cdn.caymanchem.com)]
- 3. [odu.edu](http://odu.edu) [[odu.edu](http://odu.edu)]
- 4. Procedures for Disposal of Unwanted Laboratory Material (ULM) [[risk.byu.edu](http://risk.byu.edu)]
- 5. [campussafety.lehigh.edu](http://campussafety.lehigh.edu) [[campussafety.lehigh.edu](http://campussafety.lehigh.edu)]
- 6. [ehs.ucr.edu](http://ehs.ucr.edu) [[ehs.ucr.edu](http://ehs.ucr.edu)]
- 7. [fac.uncg.edu](http://fac.uncg.edu) [[fac.uncg.edu](http://fac.uncg.edu)]
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